

Safe handling and storage procedures for "2-(2-oxocyclopentyl)acetic acid"

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Compound of Interest

Compound Name: 2-(2-oxocyclopentyl)acetic Acid

Cat. No.: B075209

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Application Notes and Protocols for 2-(2-oxocyclopentyl)acetic acid

Introduction: Understanding the Profile of a Bifunctional Molecule

2-(2-oxocyclopentyl)acetic acid (CAS No. 1460-38-4) is a unique bifunctional molecule incorporating both a carboxylic acid and a ketone within a cyclopentane framework.^{[1][2]} This structure makes it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and complex organic molecules. Its utility, however, necessitates a thorough understanding of its properties to ensure safe and effective handling in a research and development setting.

These application notes provide a detailed guide for researchers, scientists, and drug development professionals on the safe handling and storage procedures for **2-(2-oxocyclopentyl)acetic acid**. The protocols outlined below are designed to mitigate risks and ensure the integrity of the compound throughout its lifecycle in the laboratory. The causality behind each recommendation is explained to foster a culture of safety and scientific rigor.

Section 1: Physicochemical and Hazard Profile

A foundational element of safe chemical handling is a comprehensive understanding of the substance's intrinsic properties and associated hazards.

1.1: Physical and Chemical Properties

The physical state and properties of a chemical dictate many of the required handling and storage considerations. **2-(2-oxocyclopentyl)acetic acid** is a solid at room temperature with a relatively low melting point.[1][3]

Property	Value	Source
CAS Number	1460-38-4	[1][2]
Molecular Formula	C ₇ H ₁₀ O ₃	[1][2]
Molecular Weight	142.15 g/mol	[2]
Appearance	Solid	[4]
Melting Point	47-51 °C	[1][3]
Boiling Point	316.5 °C at 760 mmHg	[1]
Flash Point	159.5 °C	[1]
Density	1.21 g/cm ³	[1]
pKa (Predicted)	4.36 ± 0.10	[1]

1.2: Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **2-(2-oxocyclopentyl)acetic acid** is classified as an irritant.[2][5] It is crucial to recognize and respect these hazards to prevent accidental exposure.

- Pictogram:
 -  alt text
- Signal Word: Warning[3][5]
- Hazard Statements:
 - H315: Causes skin irritation.[2][4][5]

- H319: Causes serious eye irritation.[2][4][5]
- H335: May cause respiratory irritation.[2][4][5]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][5]
 - P264: Wash skin thoroughly after handling.[4][5]
 - P271: Use only outdoors or in a well-ventilated area.[4][5]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4][5]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [4]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
 - P312: Call a POISON CENTER or doctor/physician if you feel unwell.[4]

Section 2: Reactivity and Stability Profile

The dual functionality of **2-(2-oxocyclopentyl)acetic acid** informs its reactivity. Understanding its stability and potential for hazardous reactions is paramount for safe storage and handling.

2.1: General Reactivity

- Carboxylic Acid Moiety: The carboxylic acid group can react with bases in an exothermic neutralization reaction. It can also react with active metals to produce hydrogen gas.
- β -Keto Acid Structure: As a β -keto acid, this compound is susceptible to decarboxylation (loss of CO₂) upon heating.[6][7] This reaction is a common synthetic transformation but can lead to pressure buildup in sealed containers if the material is stored at elevated temperatures.

2.2: Incompatible Materials

To prevent hazardous reactions, **2-(2-oxocyclopentyl)acetic acid** should be stored separately from the following classes of chemicals:

- Strong Bases: (e.g., sodium hydroxide, potassium carbonate) - Can cause vigorous and exothermic reactions.
- Strong Oxidizing Agents: (e.g., potassium permanganate, sodium hypochlorite) - Can lead to potentially violent reactions.
- Reducing Agents: (e.g., sodium borohydride, lithium aluminum hydride) - May react with the ketone and carboxylic acid moieties.
- Active Metals: (e.g., sodium, potassium, magnesium) - Can displace hydrogen from the carboxylic acid, generating flammable hydrogen gas.

Section 3: Protocols for Safe Handling and Storage

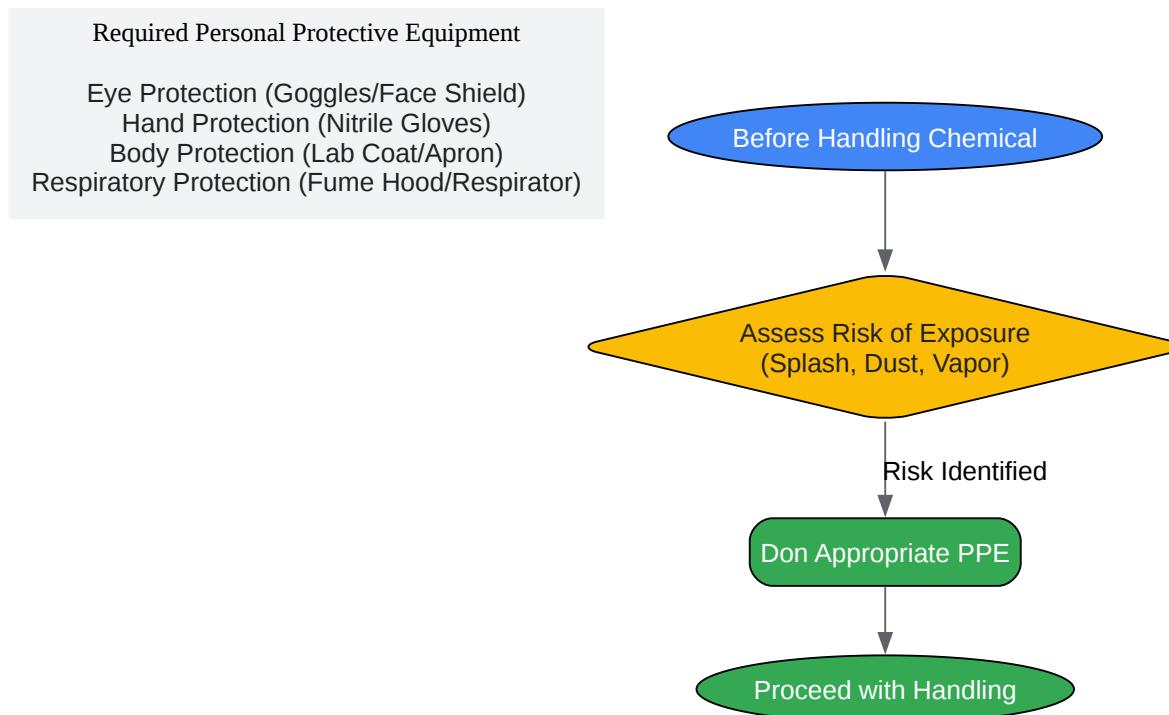
Adherence to standardized protocols is the cornerstone of laboratory safety. The following sections provide detailed, step-by-step procedures for the safe management of **2-(2-oxocyclopentyl)acetic acid**.

3.1: Personal Protective Equipment (PPE)

The use of appropriate PPE is the first line of defense against chemical exposure. The following PPE is mandatory when handling **2-(2-oxocyclopentyl)acetic acid**:

- Eye Protection: Chemical safety goggles are required. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Hand Protection: Chemically resistant gloves, such as nitrile gloves, must be worn. Always inspect gloves for tears or punctures before use and change them frequently.
- Body Protection: A standard laboratory coat is required. For larger quantities or when there is a significant risk of spillage, a chemically resistant apron should be worn over the lab coat.

- Respiratory Protection: Handling should be performed in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the inhalation of dust or vapors.^[4] If a fume hood is not available and there is a risk of generating dust, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.



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Caption: Workflow for PPE selection before handling **2-(2-oxocyclopentyl)acetic acid**.

3.2: Dispensing and Handling Protocol

- Preparation: Designate a clean, uncluttered area for handling, preferably within a chemical fume hood. Ensure that an appropriate spill kit is readily accessible.

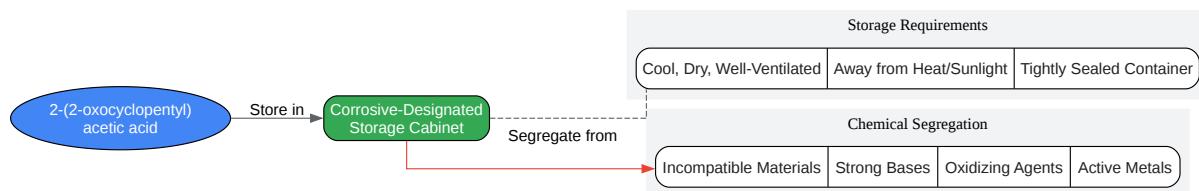
- Container Inspection: Before opening, visually inspect the container for any signs of damage or leakage.
- Dispensing:
 - For solids, use a clean spatula or scoop to transfer the desired amount into a secondary container. Avoid creating dust.
 - If the compound is to be dissolved, add the solvent to the solid slowly to prevent splashing.
- Cleaning: After dispensing, securely close the primary container. Clean any residual material from the spatula and work surface.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.

3.3: Storage Protocol

Proper storage is essential for maintaining the chemical's integrity and preventing hazardous situations.

- Container: Store in the original, tightly sealed container.[\[4\]](#)
- Location:
 - Store in a cool, dry, and well-ventilated area.
 - Keep away from direct sunlight and heat sources to prevent potential decarboxylation.
 - Store in a cabinet designated for corrosive materials, preferably a non-metal cabinet to avoid corrosion.[\[8\]](#)
- Segregation:
 - Segregate from incompatible materials as listed in Section 2.2.
 - Specifically, store away from bases and oxidizing agents.

- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and all relevant GHS hazard pictograms and statements.



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Caption: Logical relationship for the proper storage of **2-(2-oxocyclo pentyl)acetic acid**.

Section 4: Emergency Procedures

In the event of an accidental exposure or spill, a rapid and informed response is critical.

4.1: First-Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Skin Contact: Immediately wash affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4] If irritation develops or persists, seek medical attention.
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[4] If the person is not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

4.2: Spill Response

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand, vermiculite, or a commercial spill pillow.
- Cleanup: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal. Avoid generating dust.
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with institutional and local regulations.

4.3: Firefighting Measures

While **2-(2-oxocyclopentyl)acetic acid** has a high flash point and is not considered highly flammable, it is a combustible solid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[1]
- Unsuitable Extinguishing Media: Do not use a solid stream of water, as it may scatter and spread the fire.
- Specific Hazards: Thermal decomposition may produce carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

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- To cite this document: BenchChem. [Safe handling and storage procedures for "2-(2-oxocyclopentyl)acetic acid"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075209#safe-handling-and-storage-procedures-for-2-2-oxocyclopentyl-acetic-acid]

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